

Essential Safety and Logistics for Handling Isopinocarveol

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Compound of Interest

Compound Name: *Isopinocarveol*

Cat. No.: *B12787810*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **Isopinocarveol**. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures to foster a secure and efficient research environment.

Chemical Identifier:

- Name: **Isopinocarveol** (cis-Pinocarveol)
- CAS Number: 6712-79-4[1][2]
- Molecular Formula: C₁₀H₁₆O[1][2]
- Molecular Weight: 152.23 g/mol [3]

Physical and Chemical Properties


A summary of the known physical and chemical properties of Pinocarveol, which are expected to be similar for its isomer, **Isopinocarveol**, is provided below.

Property	Value	Source
Appearance	Viscous, light yellow oil	[3]
Odor	Warm, woody-balsamic aroma	[3]
Boiling Point	210.0 °C at 760.00 mm Hg	[3]
Density	0.977 - 0.983 g/cm ³	[3]
Refractive Index	1.445 - 1.451	[3]
Solubility	Soluble in oils; Insoluble in water	[3]
Flash Point	90.10 °C (194.00 °F) TCC	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While some data for the broader category of "Pinocarveol" suggests it may not meet GHS hazard criteria, specific isomers have been identified as hazardous. Notably, a stereoisomer of cis-Pinocarveol is classified as causing skin and serious eye irritation.[5] Therefore, it is crucial to handle **Isopinocarveol** with appropriate caution.

GHS Hazard Classification (Assumed based on isomer data):

- Hazard Pictogram:
 -  alt text
- Signal Word: Warning[5]
- Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
- Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P317: If eye irritation persists: Get medical help.[5]
- P362+P364: Take off contaminated clothing and wash it before reuse.[5]

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Procedures
Eye and Face Protection	Safety Goggles or Face Shield	Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield may be worn in addition to goggles for maximum protection, especially when handling larger quantities.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. Ensure gloves are regularly inspected for tears or punctures before use. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and fully buttoned. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Not generally required under normal laboratory conditions with adequate ventilation.	If working in a poorly ventilated area or if aerosols may be generated, use a NIOSH-approved respirator with an organic vapor cartridge.
Footwear	Closed-toe Shoes	Shoes that fully cover the feet are mandatory in the laboratory.

Operational and Disposal Plans

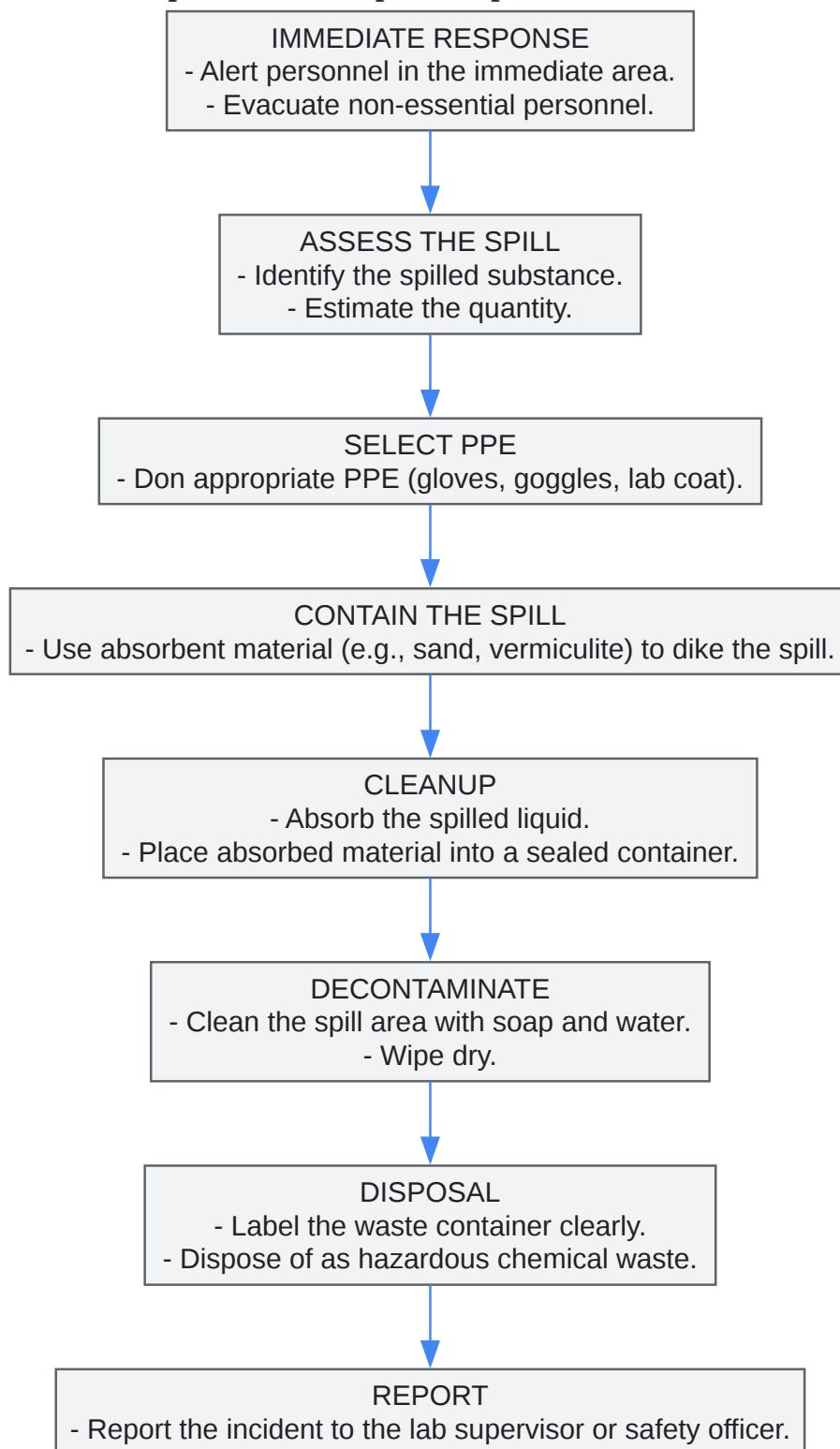
Handling and Storage

- Engineering Controls: Handle **Isopinocarveol** in a well-ventilated area, preferably within a chemical fume hood, especially when heating or creating aerosols.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[6] Keep containers tightly closed when not in use.

Spill Management Workflow

In the event of a spill, follow a structured response to ensure safety and minimize environmental contamination.

Isopinocarveol Spill Response Workflow



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Isopinocarveol Spill Response Workflow

Disposal Plan

- **Waste Collection:** Collect all **Isopinocarveol** waste, including contaminated materials from spill cleanups, in a dedicated, clearly labeled, and sealed container.
- **Waste Segregation:** Do not mix **Isopinocarveol** waste with other waste streams unless explicitly permitted by your institution's hazardous waste disposal guidelines.
- **Disposal Procedure:** Dispose of **Isopinocarveol** waste through your institution's designated hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal. Do not pour down the drain.

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